

Personal protective equipment for handling 4-Vinyl-1,3-dioxolan-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Vinyl-1,3-dioxolan-2-one

Cat. No.: B1349326

[Get Quote](#)

Essential Safety and Handling Guide for 4-Vinyl-1,3-dioxolan-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **4-Vinyl-1,3-dioxolan-2-one** (CAS: 4427-96-7), also known as vinyl ethylene carbonate. Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Immediate Safety Precautions

4-Vinyl-1,3-dioxolan-2-one is classified as toxic if swallowed.[1][2][3] Avoid contact with skin and eyes, and prevent inhalation of vapor or mist.[4] Do not eat, drink, or smoke when using this product.[4] It is crucial to wash hands and any exposed skin thoroughly after handling.[4]

Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required equipment.

PPE Category	Specification
Eye/Face Protection	Face shield and safety glasses approved under NIOSH (US) or EN 166 (EU) standards.[4]
Skin Protection	Handle with butyl-rubber gloves. Wear a complete suit protecting against chemicals.[4]
Respiratory Protection	Use a respirator with a type ABEK (EN14387) filter.[1]

Operational Plan: Handling and Storage

Handling:

- Use only under a chemical fume hood.[5]
- Avoid breathing mists or vapors.[5]
- Do not ingest. If swallowed, seek immediate medical assistance.[5]

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[4]
- Store in a cool place, with a recommended storage temperature of 2-8°C.[1][4] This substance is heat-sensitive.[4]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[4]
- Store locked up.[3][4][5]

Emergency Procedures: Spills and First Aid

Accidental Release Measures: In case of a spill, wear respiratory protection and ensure adequate ventilation. Evacuate personnel to safe areas. Prevent further leakage if it is safe to do so. Do not allow the product to enter drains. Contain the spill by soaking it up with inert absorbent material and dispose of it as hazardous waste in suitable, closed containers.[4]

First Aid:

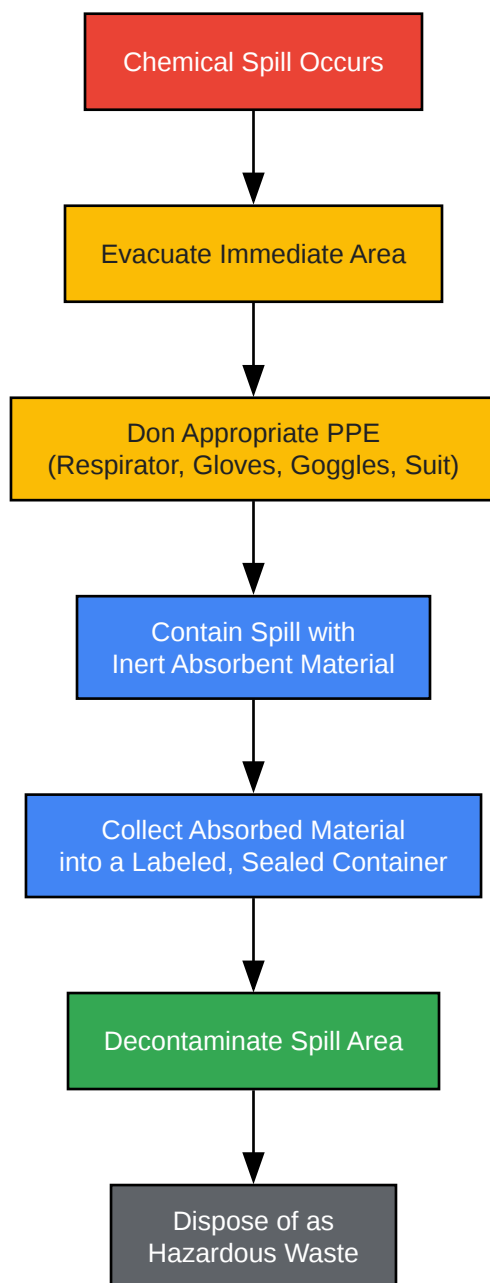
- If Swallowed: Immediately call a POISON CENTER or doctor.[4] Do NOT induce vomiting.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4]
- In Case of Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[5]
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration.[5]

Disposal Plan

Dispose of contents and container to an approved waste disposal plant.[3] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.

Experimental Workflow: Chemical Spill Response

The following diagram outlines the step-by-step procedure for responding to a chemical spill of **4-Vinyl-1,3-dioxolan-2-one**.



[Click to download full resolution via product page](#)

Chemical Spill Response Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Vinyl-1,3-dioxolan-2-one 99 4427-96-7 [sigmaaldrich.com]
- 2. 4-Vinyl-1,3-dioxolan-2-one | 4427-96-7 | TCI EUROPE N.V. [tcichemicals.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. 4-Vinyl-1,3-dioxolan-2-one - Safety Data Sheet [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-Vinyl-1,3-dioxolan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1349326#personal-protective-equipment-for-handling-4-vinyl-1-3-dioxolan-2-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com